

Technical Data Sheet: Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

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Compound of Interest

Compound Name: Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

Cat. No.: B112421

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Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate**, a chemical intermediate often utilized in synthetic organic chemistry and drug discovery.

Core Compound Properties

The fundamental physicochemical properties of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** are summarized below.

Identifier	Value
Molecular Weight	317.79 g/mol [1][2]
Molecular Formula	C ₁₃ H ₁₆ ClNO ₄ S[1][2]
CAS Number	287953-54-2[1][2]
IUPAC Name	benzyl 4-chlorosulfonylpiperidine-1-carboxylate
Synonyms	287953-54-2, benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate[1]

Experimental Protocols & Applications

Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate primarily serves as a building block in the synthesis of more complex molecules. Its bifunctional nature, containing both a protected piperidine nitrogen and a reactive sulfonyl chloride group, makes it a versatile reagent.

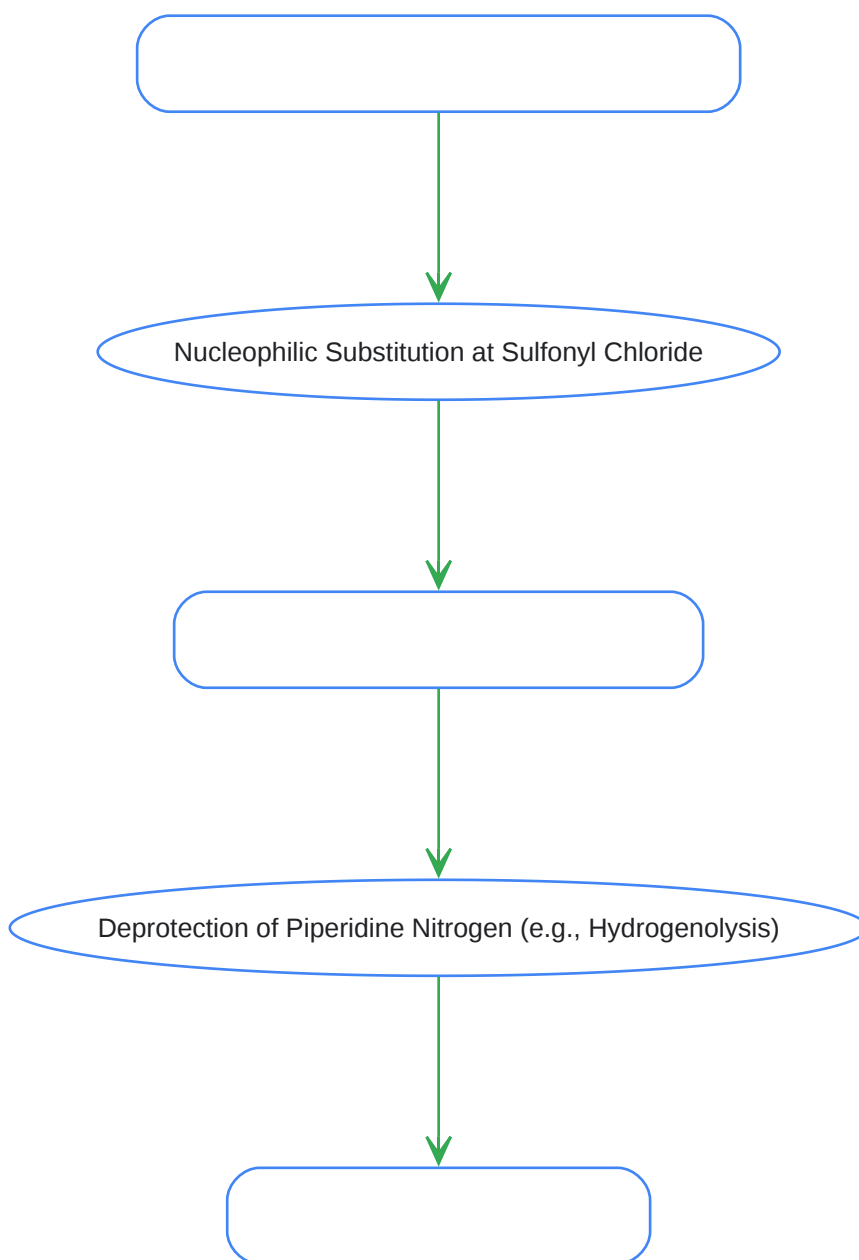
General Synthetic Workflow:

The typical application of this compound involves the reaction of the sulfonyl chloride group with a nucleophile, such as an amine or an alcohol, to form a sulfonamide or a sulfonate ester, respectively. The benzyl carbamate protecting group on the piperidine nitrogen can then be removed under standard hydrogenolysis conditions to allow for further functionalization at that position.

Due to its role as a chemical intermediate, specific experimental protocols are highly dependent on the target molecule being synthesized. Researchers utilizing this compound would develop procedures based on the specific chemical transformation they aim to achieve.

Visualization of Synthetic Utility

The logical workflow for the utilization of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** in a synthetic route is depicted below. This diagram illustrates its role as a precursor to more complex substituted piperidines.



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Caption: Synthetic pathway utilizing the title compound.

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References

- 1. Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate | C₁₃H₁₆ClNO₄S | CID 21931260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate [oakwoodchemical.com]
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